

molecular structure of 5,6-O-Isopropylidene-L-ascorbic acid

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Compound of Interest

Compound Name: 5,6-O-Isopropylidene-L-ascorbic acid

Cat. No.: B569160

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An In-depth Technical Guide to **5,6-O-Isopropylidene-L-ascorbic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,6-O-Isopropylidene-L-ascorbic acid is a synthetic derivative of L-ascorbic acid, commonly known as Vitamin C. It is formed by the protection of the C-5 and C-6 hydroxyl groups of ascorbic acid through the formation of a cyclic ketal with acetone. This structural modification imparts significantly greater stability to the molecule, particularly against oxidation, compared to its parent compound.^{[1][2]} This enhanced stability makes it a valuable intermediate in the synthesis of other ascorbic acid derivatives and a more robust compound for use in various research, pharmaceutical, and cosmetic applications.^{[1][2]} Its primary roles include acting as a stable form of Vitamin C, a versatile chiral building block for organic synthesis, and a potent antioxidant.^{[1][3][4]}

Molecular Structure and Identification

The fundamental structure of **5,6-O-Isopropylidene-L-ascorbic acid** consists of the γ-lactone ring of ascorbic acid fused with a 1,3-dioxolane ring formed by the isopropylidene protecting group.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-(2,2-dimethyl-1,3-dioxolan-4-yl)-3,4-dihydroxy-2H-furan-5-one [1]
CAS Number	15042-01-0 [1] [2]
Molecular Formula	C ₉ H ₁₂ O ₆ [1] [2]
Molecular Weight	216.19 g/mol [1] [2] [5] [6]
InChI	1S/C9H12O6/c1-9(2)13-3-4(15-9)7-5(10)6(11)8(12)14-7/h4,7,10-11H,3H2,1-2H3/t4-,7+/m0/s1 [6]

| SMILES | CC1(C)OC--INVALID-LINK--[C@H]2OC(=O)C(O)=C2O |

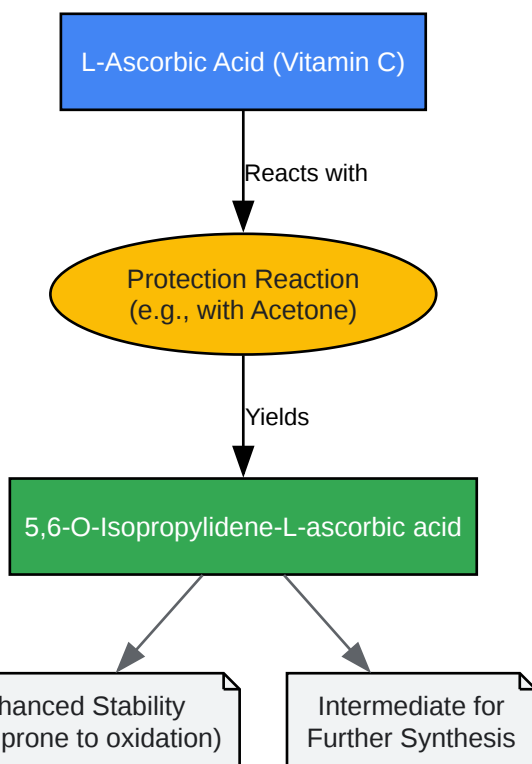


Figure 1: Logical Relationship of 5,6-O-Isopropylidene-L-ascorbic acid

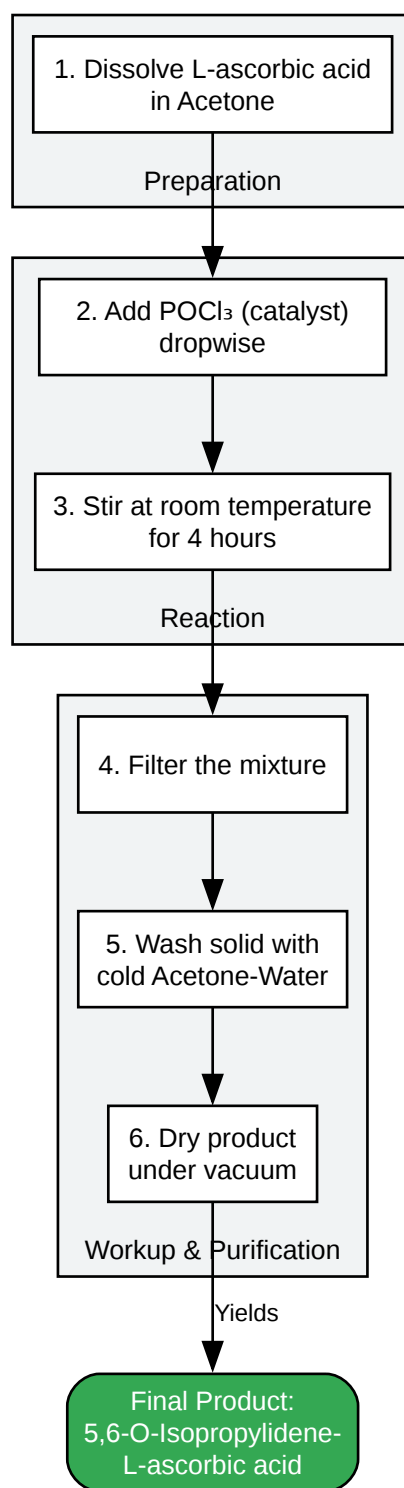


Figure 2: Synthesis Workflow

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